

Navigating the Disposal of "SAE-14": A Guide to Safe and Compliant Practices

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SAE-14

Cat. No.: B10831564

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The proper disposal of laboratory materials is a critical component of ensuring a safe and environmentally responsible research environment. The term "**SAE-14**" can refer to several distinct materials, each with its own specific disposal protocols. This guide provides essential information to identify the nature of your "**SAE-14**" substance and outlines the necessary step-by-step procedures for its safe disposal.

Identifying Your "SAE-14" Material

Before proceeding with disposal, it is imperative to correctly identify the specific "**SAE-14**" substance you are working with. The Safety Data Sheet (SDS) that accompanied the product is the primary source for this information. Below is a summary of materials that may be referred to as "**SAE-14**," based on available data.

Material Name	Common Application	Key Components of Concern for Disposal
AEROSHELL GREASE 14	Aviation Lubricating Grease	Highly-refined mineral oils
SACOA SE14	Moisture Retention Agent (Surfactant)	Low-foaming block copolymer
SAE 12L14	Free-cutting Steel	Carbon, Manganese, Phosphorus, Sulfur, Lead (0.15-0.35%)[1][2][3]
SAE 14	Lead Alloy	Lead[4]

Essential Disposal Protocols

The following protocols provide a step-by-step guide for the proper disposal of chemical waste. It is crucial to consult the specific Safety Data Sheet (SDS) for your material before initiating any disposal procedures.

General Laboratory Chemical Waste Disposal Protocol:

- Waste Identification and Labeling:
 - Once a chemical is no longer needed, it must be designated as "Hazardous Waste."[\[5\]](#)
 - Affix a "Hazardous Waste" label to a suitable, leak-proof container.[\[5\]](#)[\[6\]](#) The container must be in good condition with no cracks or leaks.[\[5\]](#)
 - Clearly write the full chemical name(s) on the label in English. Chemical formulas or abbreviations are not acceptable.[\[5\]](#)
- Container Management:
 - Ensure the waste container is compatible with the chemical it holds.[\[5\]](#)
 - Keep the container securely closed except when adding waste.[\[5\]](#) An open funnel should not be left in the container.[\[7\]](#)
 - Leave at least 5% of the container volume as empty space to allow for thermal expansion.[\[6\]](#)
- Waste Segregation and Storage:
 - Segregate incompatible waste streams to prevent dangerous reactions.[\[6\]](#)[\[7\]](#) For example, do not store flammable waste with oxidizers, or acidic waste with caustic waste.[\[7\]](#)
 - Store waste containers in a designated, well-ventilated area, preferably in secondary containment bins.[\[5\]](#)[\[7\]](#)
- Arranging for Disposal:

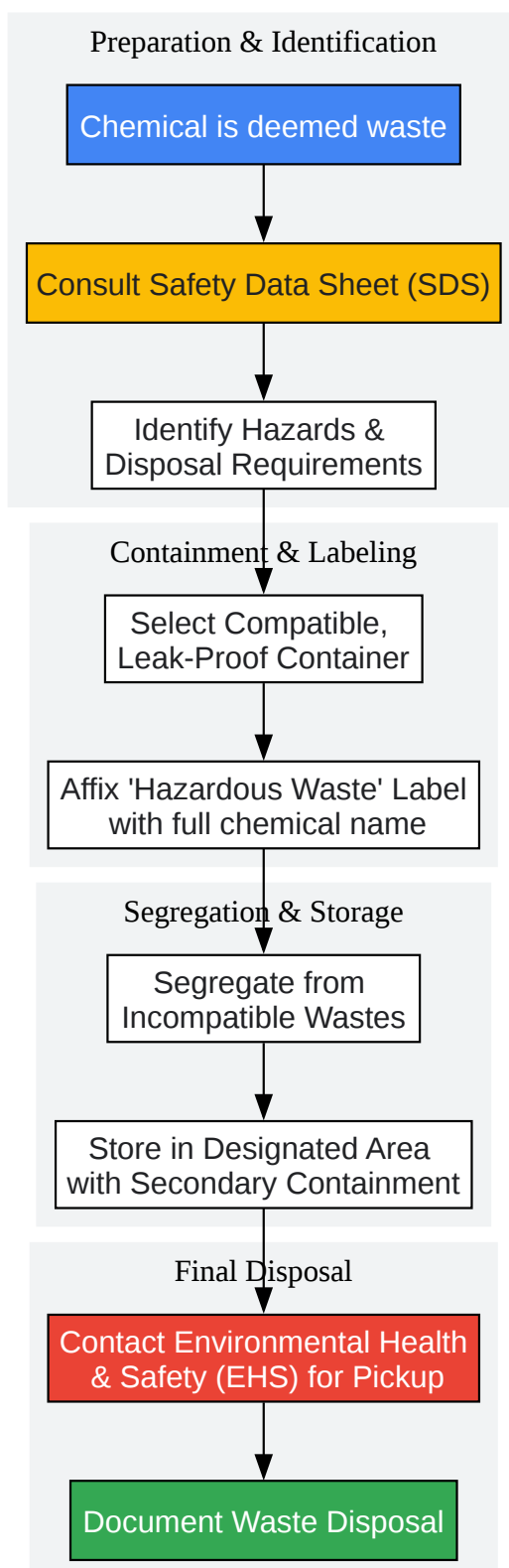
- Contact your institution's Environmental Health and Safety (EHS) department to schedule a waste pickup.[5]
- Do not dispose of hazardous chemicals down the drain.[5][7]

Specific Guidance for Potential "**SAE-14**" Materials:

- For AEROSHELL GREASE 14: While not classified as a hazardous waste under GHS criteria, it should not be disposed of in regular trash or down the drain.[8] Collect in a sealed, properly labeled container and consult your local EHS for disposal guidance.
- For SACOA SE14: This product is a combustible liquid and may cause irritation upon contact.[9] Spills should be contained with an inert absorbent material (e.g., sand, soil) and collected in a sealed, labeled container for disposal.[9] Prevent runoff into drains and waterways.[9]
- For SAE 12L14 and SAE 14 (Leaded Steel/Alloy): Due to the presence of lead, these solid materials are considered hazardous waste.[1][2][3] Solid wastes containing more than 5 ppm of lead are regulated.[7] Collect scrap metal, shavings, or contaminated materials in a designated, labeled container for hazardous solid waste. Do not mix with non-hazardous solid waste.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of laboratory chemicals.



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Caption: Logical workflow for the safe disposal of laboratory chemicals.

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- To cite this document: BenchChem. [Navigating the Disposal of "SAE-14": A Guide to Safe and Compliant Practices]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10831564#sae-14-proper-disposal-procedures]

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